

# A Comprehensive Technical Guide to 4'-Nitrobenzanilide

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## Compound of Interest

Compound Name: A-77003

Cat. No.: B1664747

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This technical guide provides an in-depth overview of 4'-Nitrobenzanilide, a key chemical intermediate. The document details its physicochemical properties, a comprehensive experimental protocol for its synthesis and characterization, and a logical workflow for these processes.

## Core Physicochemical Data

The essential quantitative data for 4'-Nitrobenzanilide are summarized in the table below for ease of reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	242.23 g/mol	[1][2][3]
CAS Number	3393-96-2	[1][2][3]
Melting Point	199-204 °C	[4]
IUPAC Name	N-(4-nitrophenyl)benzamide	[2]
Appearance	White to orange to green powder/crystal	[4]

# Experimental Protocols: Synthesis and Characterization

A common and effective method for the synthesis of 4'-Nitrobenzanilide is the acylation of 4-nitroaniline with benzoyl chloride. The following protocol provides a detailed methodology for its synthesis and subsequent characterization.

## Synthesis of 4'-Nitrobenzanilide

### Materials:

- 4-Nitroaniline
- Benzoyl chloride
- Pyridine
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Ethanol

### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve 4-nitroaniline in dichloromethane.
- **Addition of Reagents:** Cool the solution to 0 °C using an ice bath. Slowly add pyridine, followed by the dropwise addition of benzoyl chloride.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.

- Work-up:
  - Quench the reaction by adding 1 M HCl.
  - Separate the organic layer using a separatory funnel.
  - Wash the organic layer sequentially with 1 M HCl, water, saturated NaHCO<sub>3</sub> solution, and brine.
  - Dry the organic layer over anhydrous MgSO<sub>4</sub>.
- Purification:
  - Filter the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator.
  - Recrystallize the crude product from ethanol to obtain pure 4'-Nitrobenzanilide.
- Drying: Dry the purified crystals in a vacuum oven.

## Characterization of 4'-Nitrobenzanilide

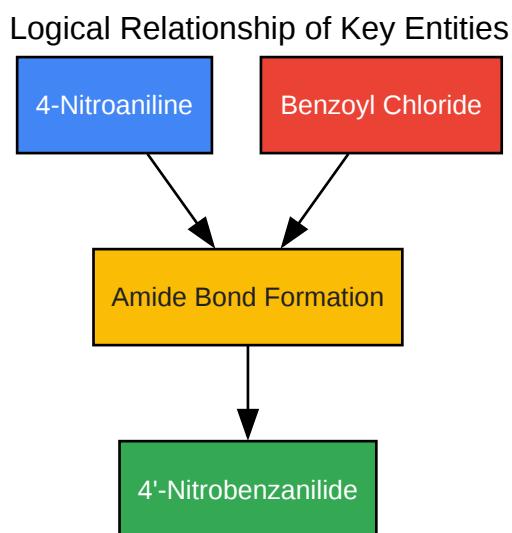
The identity and purity of the synthesized 4'-Nitrobenzanilide can be confirmed using the following analytical techniques:

- Thin Layer Chromatography (TLC): To monitor the progress of the reaction and assess the purity of the product.
- Melting Point Determination: To compare the observed melting point with the literature value.
- Spectroscopic Analysis:
  - Fourier-Transform Infrared (FT-IR) Spectroscopy: To identify the characteristic functional groups, such as the N-H, C=O (amide), and N=O (nitro) stretching vibrations.
  - <sup>1</sup>H Nuclear Magnetic Resonance (<sup>1</sup>H NMR) Spectroscopy: To confirm the chemical structure by analyzing the chemical shifts and integration of the aromatic protons.

- Mass Spectrometry (MS): To determine the molecular weight of the compound and confirm its molecular formula.

## Logical and Experimental Workflows

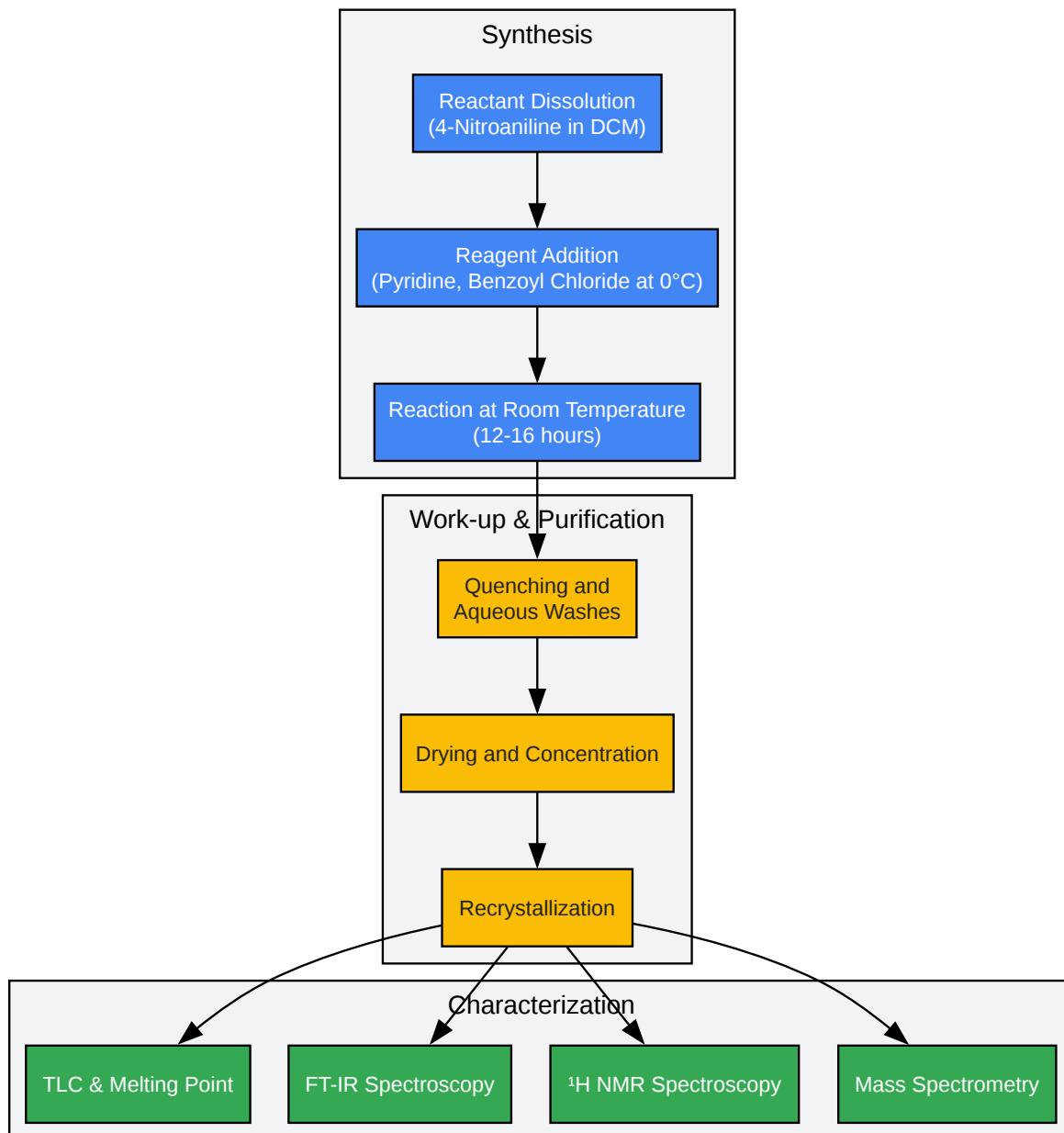
The following diagrams illustrate the key relationships and the step-by-step process for the synthesis and characterization of 4'-Nitrobenzanilide.



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Caption: Key reactants leading to the formation of 4'-Nitrobenzanilide.

## Experimental Workflow for Synthesis and Characterization

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Caption: Step-by-step workflow from synthesis to final characterization.

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## References

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